

Application Note & Protocol: rac Zosuquidar-d5 Trihydrochloride

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Compound of Interest

Compound Name: *rac Zosuquidar-d5 Trihydrochloride*
Cat. No.: *B1158253*

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High-Precision Bioanalysis via Isotope Dilution Mass Spectrometry (IDMS) Abstract & Core Directive

rac Zosuquidar-d5 Trihydrochloride is the stable isotope-labeled analog of Zosuquidar (LY335979), a potent third-generation P-glycoprotein (P-gp/ABCB1) inhibitor. In bioanalytical workflows, this deuterated compound serves as the "Gold Standard" Internal Standard (IS).

Why this protocol? Zosuquidar is a high-affinity substrate for efflux transporters. Consequently, its quantification in biological matrices (plasma, tumor lysate) is prone to significant matrix effects and recovery variability. Using rac Zosuquidar-d5 corrects for:

- Ion Suppression/Enhancement: Co-elution ensures the IS experiences the exact same ionization environment as the analyte.
- Extraction Efficiency: Losses during protein precipitation or extraction are mirrored by the IS.
- Retention Time Shifts: Compensates for chromatographic drift.

Note on Stereochemistry: The analyte, Zosuquidar (LY335979), is the (R)-enantiomer. The internal standard provided is racemic (rac). Under standard achiral chromatographic conditions (e.g., C18), the enantiomers will co-elute, making the racemic IS perfectly suitable for quantification.

Chemical Identity & Properties

Property	Detail
Chemical Name	rac Zosuquidar-d5 Trihydrochloride
Formula	C ₃₂ H ₂₆ D ₅ F ₂ N ₃ O ₂ · 3HCl
Molecular Weight	~642.02 g/mol (Salt) / ~532.6 g/mol (Free Base)
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>10 mg/mL), Methanol. Sparingly soluble in water.
Storage	-20°C, desiccated, protected from light. Hygroscopic.
Stability	Stable in DMSO at -20°C for >6 months. Avoid repeated freeze-thaw cycles. [1]

Experimental Protocol: LC-MS/MS Method Development

A. Mass Spectrometry Parameters (ESI+)

The following transitions are recommended starting points. Due to instrument variability, compound optimization (tuning) is mandatory.

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Scan Type: Multiple Reaction Monitoring (MRM).[\[2\]](#)

Compound	Precursor Ion (Q1)	Product Ion (Q3)*	Cone Voltage (V)	Collision Energy (eV)
Zosuquidar	528.2 [M+H] ⁺	146.1 (Quinoline)	30-50	25-40
Zosuquidar-d5	533.2 [M+H] ⁺	146.1 or 151.1	30-50	25-40

*Critical Optimization Step: The position of the deuterium label (d5) determines the Q3 mass.

- If the label is on the piperazine/linker, the product ion may shift (e.g., 146 → 146 if quinoline is unlabeled; or shift if the fragment contains the label).
- Action: Perform a Product Ion Scan of m/z 533.2 to confirm the dominant fragment.

B. Chromatographic Conditions (Achiral)

Standard Reverse-Phase (RP) chromatography is sufficient.

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 2.1 x 50 mm, 3.5 μm.
- Mobile Phase A: Water + 0.1% Formic Acid.[\[3\]](#)
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	10%	Load
0.50	10%	Hold
3.00	95%	Elute Analyte/IS
4.00	95%	Wash
4.10	10%	Re-equilibrate

| 6.00 | 10% | End |

Protocol: Sample Preparation (Protein Precipitation)

This method is optimized for Human/Rat Plasma.

Reagents

- Stock Solvent: DMSO.
- Working Solvent: 50:50 Methanol:Water.
- Precipitation Agent: Ice-cold Acetonitrile (ACN).

Step-by-Step Workflow

- Stock Preparation:
 - Dissolve 1 mg **rac Zosuquidar-d5 Trihydrochloride** in 1.55 mL DMSO to yield a 1 mM (Free Base equivalent) stock solution.
 - Calculation Note: Account for the HCl salt and purity.
- IS Working Solution (ISWS):
 - Dilute Stock in Methanol to ~500 ng/mL.
- Extraction Procedure:

- Aliquot: Transfer 50 μ L of plasma sample to a 1.5 mL tube or 96-well plate.
- Spike IS: Add 10 μ L of IS Working Solution (500 ng/mL). Vortex gently.
- Precipitate: Add 200 μ L of ice-cold ACN.
- Mix: Vortex vigorously for 2 minutes.
- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 μ L of supernatant to an autosampler vial containing 100 μ L of Water (to match initial mobile phase).
- Inject: 5-10 μ L.

Visualization of Workflows

Workflow 1: Bioanalytical Extraction Logic

This diagram illustrates the critical path from sample to data, emphasizing the role of the IS.

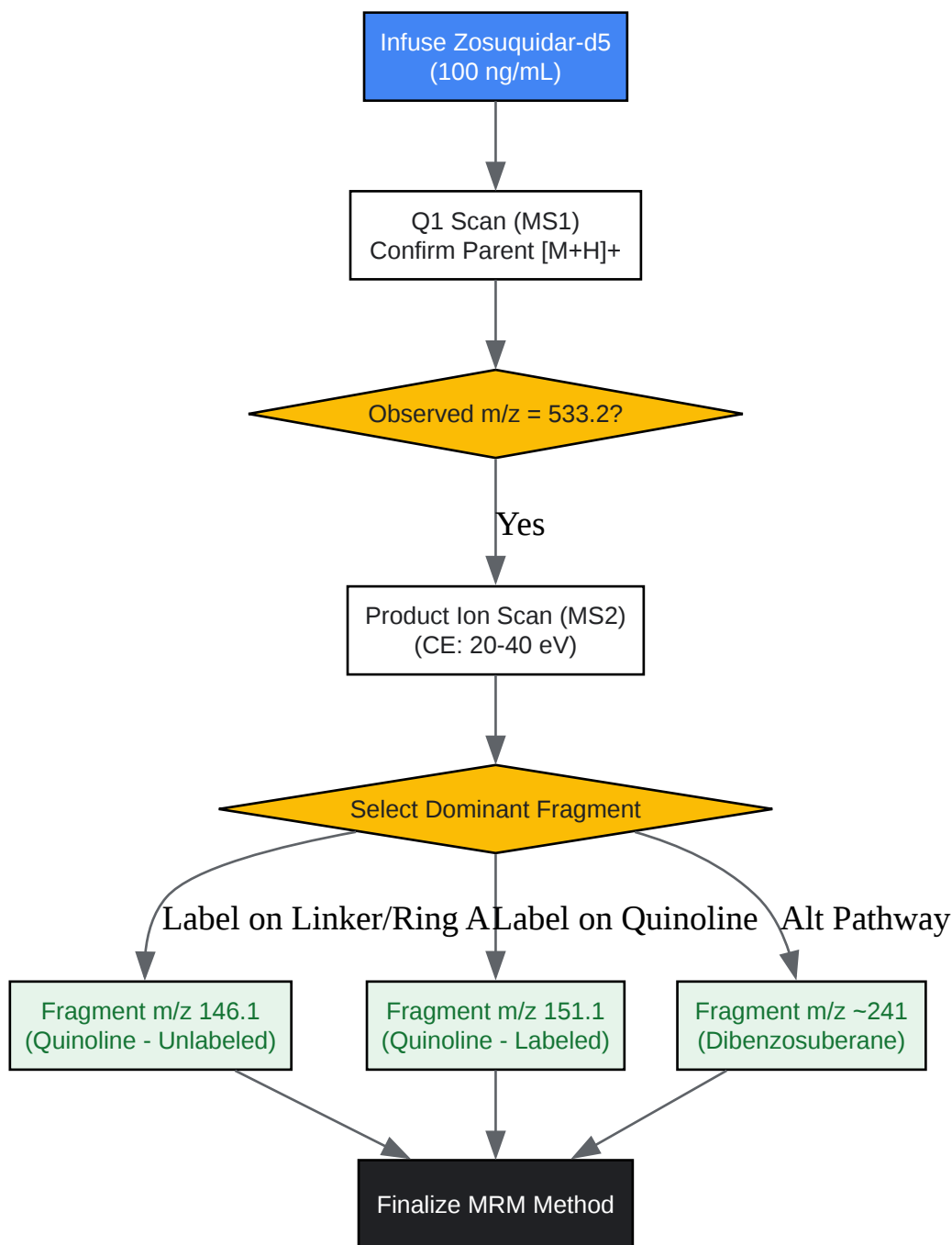


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Caption: Step-by-step Protein Precipitation (PPT) workflow for Zosuquidar quantification using the d5-IS.

Workflow 2: MRM Optimization Strategy

A decision tree for verifying the mass transitions of the deuterated standard.



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Caption: Decision tree for optimizing Mass Spectrometry transitions for the deuterated internal standard.

Method Validation Criteria (FDA/EMA)

To ensure scientific integrity, the method must meet these criteria:

- Selectivity: Analyze 6 blank plasma sources. No interference at the retention time of Zosuquidar or Zosuquidar-d5 (> 20% of LLOQ).
- Linearity:
 - . Weighting factoris recommended.
- Accuracy & Precision:
 - Intra-day/Inter-day CV% should be < 15% (20% at LLOQ).
 - Accuracy should be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).
- Matrix Effect: Calculate the IS-normalized Matrix Factor. It should be close to 1.0 with a CV < 15%.^[3] This proves the d5-IS is effectively compensating for suppression.

Troubleshooting & Tips

- H/D Exchange: The deuterium atoms in Zosuquidar-d5 are typically on the aromatic rings or stable aliphatic positions. However, avoid highly acidic/basic mobile phases for prolonged periods to prevent potential exchange.
- Carryover: Zosuquidar is lipophilic. If carryover is observed, add a "needle wash" step with Acetone:ACN:Isopropanol (1:1:1).
- Solubility Issues: If the stock precipitates upon dilution in water, increase the methanol content in the intermediate working solution.

References

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